Fosigotifator: A Technical Guide on CNS Penetration and Bioavailability

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Compound of Interest

Compound Name:	*ABBV-CLS-7262*
Cat. No.:	*B15136085*

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Abstract

Fosigotifator (**ABBV-CLS-7262**) is a first-in-class, orally bioavailable, central nervous system (CNS)-penetrant small molecule activator of the eukaryotic initiation factor 2B (eIF2B). As a key regulator of the Integrated Stress Response (ISR), eIF2B is a compelling therapeutic target for a range of neurological disorders. Preclinical and clinical investigations have been initiated to explore the therapeutic potential of fosigotifator in conditions such as Amyotrophic Lateral Sclerosis (ALS) and Vanishing White Matter (VWM) disease. This technical guide synthesizes the available information on the CNS penetration and bioavailability of fosigotifator, providing a foundational resource for researchers in the field. While specific quantitative data from non-public preclinical and clinical studies are not yet available, this document compiles qualitative statements, contextual data from analogous compounds, and outlines likely experimental methodologies.

Introduction

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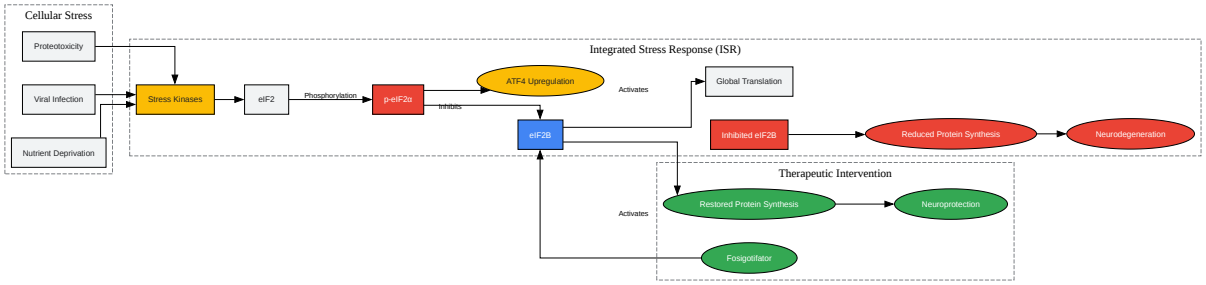
Fosigotifator is an investigational therapeutic developed by Calico Life Sciences in collaboration with AbbVie.[1][2] It is designed to activate eIF2B, a critical enzyme that governs protein synthesis. In various neurodegenerative diseases, the accumulation of misfolded proteins can trigger the Integrated Stress Response (ISR), leading to an inhibition of eIF2B activity and a subsequent shutdown of global protein production.[3] This process contributes to synaptic dysfunction and neuronal cell death. By activating eIF2B, fosigotifator aims to counteract the detrimental effects of a persistently activated ISR, restore normal protein synthesis in stressed nerve cells, and thereby offer a neuroprotective effect.[4]

The therapeutic efficacy of a CNS-targeted drug is fundamentally dependent on its ability to cross the blood-brain barrier (BBB) and achieve sufficient concentrations at the site of action, coupled with a favorable oral bioavailability profile for chronic administration. Fosigotifator has been consistently described as both orally bioavailable and CNS-penetrant.[5][6]

Mechanism of Action: The Integrated Stress Response

Cellular stress, such as proteotoxicity, viral infection, or nutrient deprivation, activates a set of kinases that phosphorylate the α-subunit of eIF2. This phosphorylation converts eIF2 from a substrate to a competitive inhibitor of eIF2B, its dedicated guanine nucleotide exchange factor. The inhibition of eIF2B leads to a global reduction in the translation of most mRNAs, while selectively upregulating the translation of stress-response proteins like ATF4. In neurodegenerative diseases characterized by protein aggregation, this response can become chronic and maladaptive. Fosigotifator binds to a regulatory pocket on the eIF2B complex, stabilizing it in an active conformation and making it less sensitive to inhibition by phosphorylated eIF2. This action is intended to restore protein synthesis, clear stress granules, and improve neuronal survival.

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Caption: Signaling pathway of the Integrated Stress Response and Fosigotifator's mechanism of action.

CNS Penetration

Evidence for the CNS penetration of fosigotifator is primarily derived from preclinical studies and the design of clinical trials.

3.1. Preclinical Evidence In a mouse model of Vanishing White Matter (VWM) disease, orally administered fosigotifator was shown to blunt the persistent ISR in the brain and spinal cord.[1][2][7] This finding indicates that the compound not only crosses the blood-brain barrier but also reaches therapeutically relevant concentrations to engage its target, eIF2B, within the CNS. Furthermore, this target engagement translated to functional outcomes, as treated mice exhibited corrected coordination and movement problems.[1][2][7]

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3.2. Clinical Evidence A Phase 1 study (NCT04948645) in patients with ALS was designed to assess the pharmacokinetics of fosigotifator in both plasma and cerebrospinal fluid (CSF).[8] The inclusion of CSF sampling in the clinical protocol underscores the expectation of CNS penetration in humans. Similarly, a Phase 1b/2 trial in VWM patients (NCT05757141) includes pharmacokinetic assessments as a key component of the study.[7][9]

3.3. Quantitative Data Specific quantitative data, such as brain-to-plasma ratios or absolute CSF concentrations for fosigotifator, have not been made publicly available. However, for context, another potent, CNS-penetrant eIF2B activator, 2BAct, has been reported to have an unbound brain-to-plasma ratio of approximately 0.3 in preclinical models.

Table 1: Summary of CNS Penetration Data for Fosigotifator

Parameter	Species	Value	Source
Brain/Spinal Cord Target Engagement	**Mouse (VWM model)**	**Confirmed (ISR attenuation)**	**[1][2][7]**
Functional CNS Effect	Mouse (VWM model)	Confirmed (Improved motor function)	[1][2][7]
CSF Pharmacokinetics	Human (ALS)	Measured (Data not public)	[8]
Unbound Brain/Plasma Ratio	Not Available	-	-

| CSF Concentration | Not Available | - | - |

Bioavailability and Pharmacokinetics

Fosigotifator is consistently described as an orally administered drug, indicating it possesses the necessary characteristics for oral bioavailability.

4.1. Preclinical and Clinical Evidence The successful demonstration of efficacy in a preclinical mouse model of VWM following oral administration confirms its bioavailability in that species.[1][2][7] Multiple Phase 1 studies in healthy volunteers and patient populations have been conducted to evaluate the safety, tolerability, and pharmacokinetics of orally administered

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fosigotifator.[3][10] These studies are essential for determining the dose and schedule for later-phase trials. One completed Phase 1 study in healthy male volunteers specifically investigated the mass balance of a single oral dose of radiolabeled [14C] **ABBV-CLS-7262** to understand its elimination and metabolic pathways.

4.2. Quantitative Data Detailed pharmacokinetic parameters such as the percentage of oral bioavailability (F%), maximum plasma concentration (Cmax), time to maximum concentration (Tmax), and elimination half-life (t½) from human studies have not been publicly disclosed.

Table 2: Summary of Bioavailability and Pharmacokinetic Data for Fosigotifator

Parameter	Species	Value	Source
Route of Administration	**Human**	**Oral**	**[5]**
Oral Bioavailability (F%)	Not Available	-	-
Cmax	Not Available	-	-
Tmax	Not Available	-	-
Half-life (t½)	Not Available	-	-

| Metabolism & Excretion | Human | Studied (Data not public) | - |

Experimental Protocols

While specific, detailed protocols for fosigotifator are proprietary, this section outlines the likely methodologies based on standard practices in drug development for CNS-targeted small molecules.

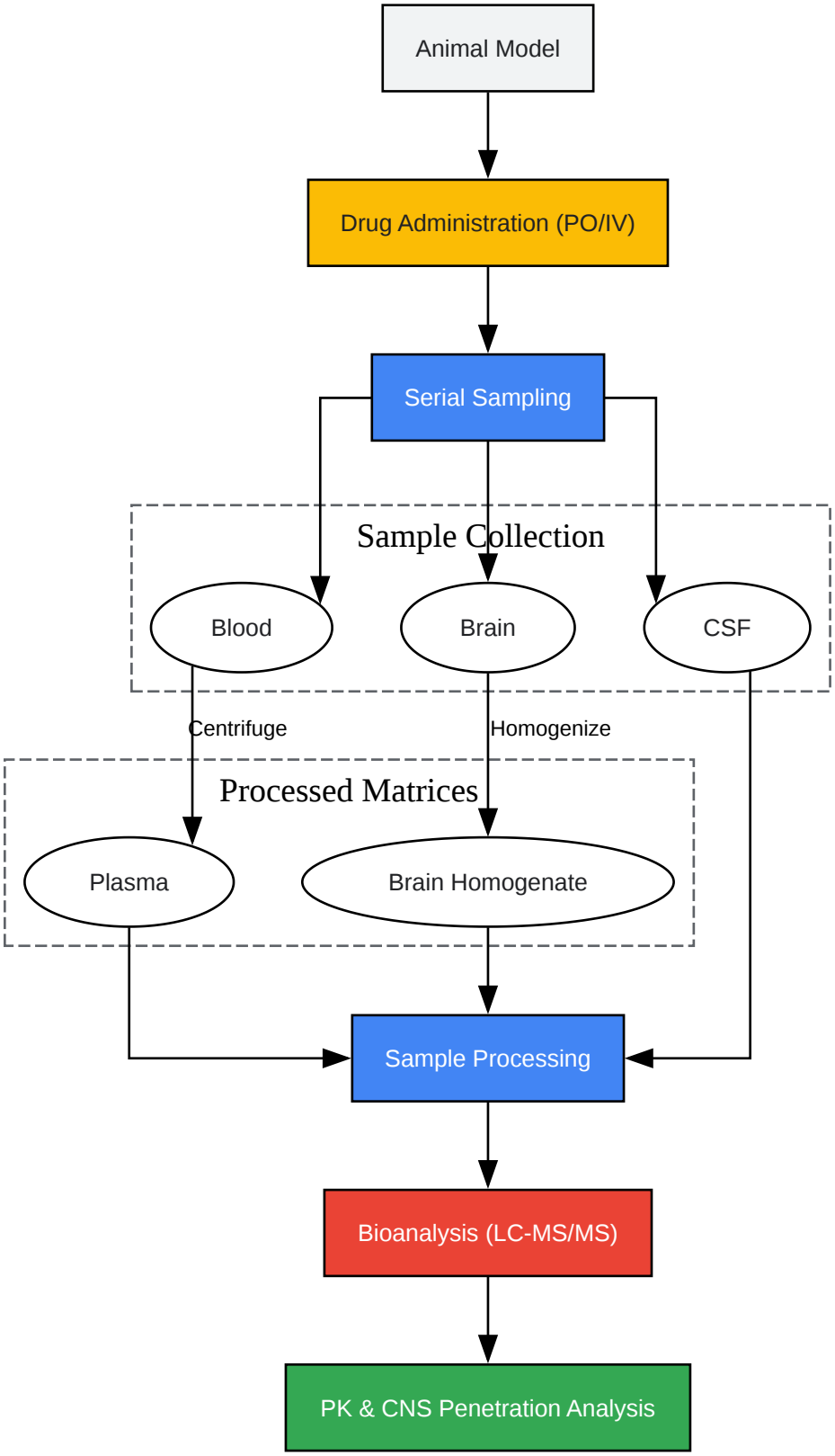
5.1. Preclinical CNS Penetration and Pharmacokinetics

A typical preclinical study to determine CNS penetration and bioavailability would involve the following steps:

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- Animal Model: A relevant species, often rodents (e.g., C57BL/6 mice or Sprague-Dawley rats), would be used. For disease-specific context, a transgenic model such as the VWM mouse model would be employed.[1][2][7]
- Drug Administration: Fosigotifator would be formulated in a suitable vehicle (e.g., 0.5% methylcellulose in sterile water) and administered via oral gavage (for bioavailability) and intravenous injection (to determine absolute bioavailability).
- Sample Collection: At serial time points post-dosing, blood samples would be collected. Animals would then be euthanized, and brain tissue and CSF would be harvested.
- Sample Processing: Blood is processed to plasma. Brain tissue is homogenized.
- Bioanalysis: Drug concentrations in plasma, brain homogenate, and CSF would be quantified using a validated analytical method, typically Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).
- Data Analysis: Pharmacokinetic parameters are calculated. The brain-to-plasma ratio (total or unbound) and the CSF-to-plasma ratio are determined to quantify CNS penetration.

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Caption: A generalized workflow for preclinical pharmacokinetic and CNS penetration studies.

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5.2. Bioanalytical Method for Quantification

A validated LC-MS/MS method is the gold standard for quantifying small molecules like fosigotifator in biological matrices.

- Sample Preparation: An extraction technique, such as protein precipitation, liquid-liquid extraction, or solid-phase extraction, would be used to remove interfering substances from the plasma, brain homogenate, or CSF and concentrate the analyte. An internal standard would be added to correct for extraction variability.
- Chromatographic Separation: The extracted sample is injected into a high-performance liquid chromatography (HPLC) system. A C18 column with a gradient mobile phase (e.g., water and acetonitrile with formic acid) would likely be used to separate fosigotifator from other components.
- Mass Spectrometric Detection: The analyte is ionized (e.g., using electrospray ionization) and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for fosigotifator and its internal standard ensure high selectivity and sensitivity.
- Quantification: A calibration curve is generated by analyzing standards of known concentrations, and the concentration of fosigotifator in the unknown samples is determined by interpolation.

Conclusion

Fosigotifator is an orally bioavailable, CNS-penetrant eIF2B activator that has shown preclinical promise by engaging its target in the brain and spinal cord and ameliorating disease-related phenotypes. While detailed quantitative data on its pharmacokinetic and CNS distribution properties are not yet in the public domain, the design of its clinical development program confirms that these critical parameters are being thoroughly investigated. The information presented in this guide provides a comprehensive overview of the current understanding of fosigotifator's disposition, serving as a valuable resource for researchers interested in the therapeutic modulation of the Integrated Stress Response for neurological diseases. Future publications from the ongoing clinical trials are anticipated to provide the specific quantitative data necessary to fully characterize its profile.

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